

# Investigating the Pharmacokinetics of NV-354: A Technical Guide

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## Compound of Interest

Compound Name: NV-354  
CAS No.: 866465-21-6  
Cat. No.: B15548885

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## Abstract

**NV-354** is an investigational first-in-class small molecule prodrug designed to address mitochondrial dysfunction by delivering exogenous succinate to the electron transport chain. Developed by Abliva AB (formerly NeuroVive Pharmaceutical AB), **NV-354** targets primary mitochondrial diseases, with a particular focus on conditions involving mitochondrial Complex I deficiency, such as Leigh syndrome. Preclinical studies have demonstrated its potential to bypass Complex I defects, restore cellular energy metabolism, and penetrate the central nervous system. This technical guide synthesizes the currently available public information on the pharmacokinetics of **NV-354**, its mechanism of action, and the experimental protocols utilized in its preclinical evaluation. It is important to note that specific quantitative pharmacokinetic parameters for **NV-354** have not been publicly disclosed as of the date of this publication. The information presented herein is based on company press releases, scientific publications on related succinate prodrugs, and patent filings.

## Introduction

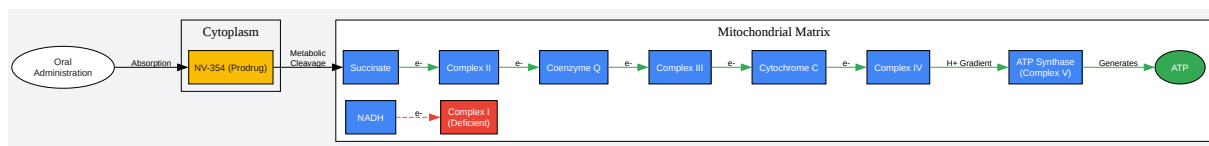
Primary mitochondrial diseases are a group of rare and often severe genetic disorders caused by mutations that impair the function of mitochondria, the primary energy-producing organelles within cells. A common underlying cause of these diseases is a deficiency in Complex I (NADH:ubiquinone oxidoreductase) of the mitochondrial respiratory chain, leading to a critical failure in cellular energy (ATP) production. This energy deficit particularly affects high-energy-demand organs such as the brain, muscles, and heart, resulting in devastating and progressive symptoms.

**NV-354** is a novel therapeutic candidate engineered to circumvent this metabolic block. As a succinate prodrug, it is designed to be orally administered, absorbed, and then metabolized intracellularly to release succinate. Succinate serves as a substrate for Complex II (succinate dehydrogenase) of the electron transport chain, effectively bypassing the dysfunctional Complex I and enabling the resumption of mitochondrial respiration and energy production.

## Mechanism of Action

The therapeutic rationale for **NV-354** is based on providing an alternative energy substrate to the mitochondrial respiratory chain. In a state of Complex I deficiency, the oxidation of NADH is impaired, leading to a halt in the electron flow and a subsequent reduction in the proton gradient necessary for ATP synthesis.

**NV-354** is a cell-permeable prodrug of succinate.<sup>[1]</sup> Once administered, it is absorbed and distributed to various tissues, including the brain.<sup>[2][3]</sup> Inside the cell, enzymatic activity cleaves the prodrug moiety, releasing active succinate into the cytoplasm and subsequently the mitochondrial matrix. This succinate is then oxidized by Complex II, donating electrons to coenzyme Q (ubiquinone). This process allows the electron transport chain to resume function from Complex II onwards, leading to the generation of a proton motive force and subsequent ATP synthesis by ATP synthase (Complex V). This mechanism effectively bypasses the defect in Complex I.<sup>[1]</sup>



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**Figure 1:** Mechanism of action of **NV-354** in bypassing Complex I deficiency.

## Pharmacokinetic Profile (Preclinical)

Detailed quantitative pharmacokinetic data from preclinical studies of **NV-354** are not publicly available. However, qualitative descriptions of its properties have been released by Abliva. **NV-354** was selected as a lead candidate based on its favorable tolerability, plasma stability, and pharmacokinetic profile.<sup>[2]</sup>

### Data Presentation

The following tables summarize the known qualitative and inferred quantitative pharmacokinetic properties of **NV-354**.

| Parameter         | Species            | Route | Value/Description                          | Reference |
|-------------------|--------------------|-------|--------------------------------------------|-----------|
| Bioavailability   | Rodent models      | Oral  | Described as "high"                        | [2]       |
| Brain Penetration | Rodent models      | Oral  | Described as "efficient" and "high levels" | [2][3]    |
| Tolerability      | Preclinical models | N/A   | Favorable                                  | [2]       |
| Plasma Stability  | N/A                | N/A   | Stable                                     | [2]       |

Table 1: Summary of Qualitative Pharmacokinetic Properties of **NV-354**

| Parameter | Cmax               | Tmax               | AUC                | Half-life (t <sub>1/2</sub> ) | Clearance (CL)     | Volume of Distribution (Vd) |
|-----------|--------------------|--------------------|--------------------|-------------------------------|--------------------|-----------------------------|
| Value     | Data not available | Data not available | Data not available | Data not available            | Data not available | Data not available          |

Table 2: Quantitative Pharmacokinetic Parameters of **NV-354** (Data Not Publicly Available)

## Experimental Protocols

While specific protocols for pharmacokinetic studies of **NV-354** are not detailed in public documents, the preclinical development workflow and efficacy models have been described.

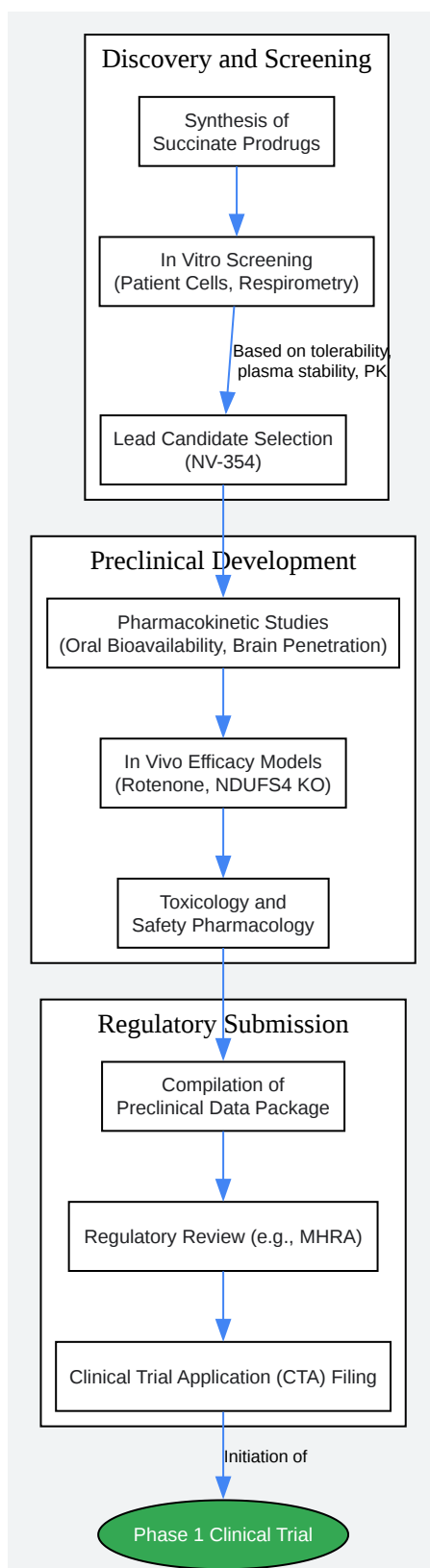
### Preclinical Efficacy Models

- **In Vitro Models:** Initial screening of succinate prodrugs was performed using human peripheral blood cells (platelets and mononuclear cells) and patient-derived fibroblasts with known mitochondrial defects. The primary endpoint was the ability to support respiration independent of Complex I, measured via respirometry.

- In Vivo Models:
  - Acute Energy Crisis Model: An experimental model involving Complex I dysfunction was used to demonstrate that **NV-354** restores tissue succinate levels and reduces lactate levels.<sup>[2]</sup>
  - Pharmacological and Genetic Models: Efficacy has been demonstrated in both a pharmacological rat model where Complex I is inhibited by rotenone and a genetic mouse model (NDUFS4 knockout) of Complex I dysfunction.

### Bioanalytical Methods

The specific bioanalytical methods used for the quantification of **NV-354** and its metabolites in plasma and brain tissue have not been disclosed. Standard methods for small molecule quantification, such as liquid chromatography-mass spectrometry (LC-MS/MS), are presumed to have been used.



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**Figure 2:** Generalized preclinical development workflow for **NV-354**.

## Regulatory Status and Future Directions

**NV-354** has successfully completed preclinical development. Abliva has received favorable feedback from the UK's Medicines and Healthcare products Regulatory Agency (MHRA) on the preclinical data package, allowing the program to advance to clinical trials.[4][5] A Phase 1 clinical study was anticipated to begin in 2022.[4]

Furthermore, the U.S. Food and Drug Administration (FDA) has granted Orphan Drug Designation (ODD) to **NV-354** for the treatment of mitochondrial disease.[1][3] This designation provides incentives to support the development of drugs for rare diseases.

Future clinical development will likely focus on pediatric patients with severe neurological manifestations of mitochondrial disease, such as Leigh syndrome. The pharmacokinetic and safety profile in humans will be established in early-phase clinical trials, which will be critical for determining the appropriate dosing regimen for pivotal efficacy studies.

## Conclusion

**NV-354** represents a promising, mechanism-based therapeutic approach for patients with primary mitochondrial diseases secondary to Complex I deficiency. Its ability to act as a "metabolic bypass" is a novel strategy in this area of high unmet medical need. While detailed quantitative pharmacokinetic data are not yet in the public domain, qualitative reports from its preclinical development indicate favorable properties, including high oral bioavailability and efficient brain penetration, which are essential for treating the neurological symptoms of diseases like Leigh syndrome. The progression of **NV-354** into clinical development is a significant step forward, and future data from human studies are eagerly awaited by the scientific and patient communities.

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